

storage conditions for 4-n-Propylthiophenol

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Compound Focus: 4-n-Propylthiophenol

Cat. No.: S8009673

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Chemical Identification & Basic Properties

The table below summarizes the basic identifying information for **4-n-Propylthiophenol** [1].

Property	Description
Chemical Name	4-n-Propylthiophenol
Synonyms	Benzenethiol, 4-propyl-
CAS Number	4527-44-0
Molecular Formula	C9H12S
Molecular Weight	152.26 g/mol

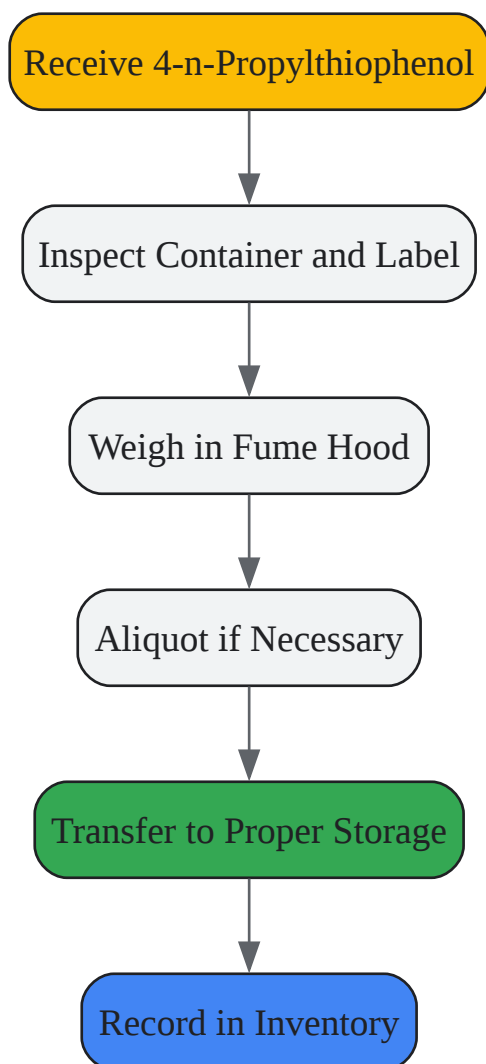
Recommended Storage & Handling Guidelines

Due to the absence of specific data, the following guidelines are based on general practices for stable organic compounds. You should always treat them as a precautionary baseline.

Aspect	Recommended Condition / Practice
Container	Sealed, air-tight container (e.g., glass bottle).
Temperature	Store in a cool, well-ventilated place. For long-term storage, 2-8°C (refrigerated) is often advisable.
Light Sensitivity	Store in the dark. Use an amber glass container or store in an opaque cupboard.
Moisture	Keep the container tightly closed in a dry environment.
Handling	Handle in a well-ventilated area, preferably inside a fume hood. Use appropriate personal protective equipment (PPE) including gloves, lab coat, and safety goggles.

Experimental Workflow for Storage and Use

The following diagram outlines a logical workflow for handling a new sample of **4-n-Propylthiophenol** upon receipt in the lab.



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FAQs and Troubleshooting

Based on general principles of chemical management, here are potential issues and solutions.

Question / Issue	Possible Cause	Recommended Solution
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| **What should I do if the compound has an unusual odor?** | Expected property (thiophenols can have strong odors) or potential decomposition. | **1. Confirm Identity:** Verify via analytical methods (GC-MS, NMR). **2. Check Container:** Ensure the lid is sealed correctly. **3. Assess Purity:** If purity is critical for your

experiment, analyze the sample before use. | | **The physical state or color has changed.** | Exposure to air (oxidation) or light. | This suggests decomposition. The sample should be **carefully disposed of** following your institution's hazardous waste protocols. Do not use it in experiments. | | **No observed reactivity in expected reactions.** | Sample degradation or incorrect handling. | **1. Check Freshness:** Use a new, recently opened aliquot. **2. Verify Handling:** Ensure all steps were performed under an inert atmosphere if the compound is air-sensitive. **3. Run a Control:** Perform a control reaction with a known compound to validate your experimental setup. |

A Note on Sourcing Information

The lack of specific storage data in the public domain is a common challenge. For definitive protocols, I recommend:

- **Contacting Suppliers Directly:** Reach out to the manufacturers or suppliers listed in the search results (e.g., Hefei TNJ Chemical Industry Co.,Ltd., Shaanxi Dideu New Materials Co. Ltd) [1]. They can provide a Safety Data Sheet (SDS) with detailed handling, storage, and first-aid measures.
- **Consulting Scientific Literature:** Search for papers that used this specific compound for insights into how other research groups handled it.

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References

1. - 4 - N CAS#: 4527-44-0 PROPYLTHIOPHENOL [chemicalbook.com]

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